

An In-depth Technical Guide to 2-(3-Methoxypropyl)phenol

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Compound of Interest

Compound Name: 2-(3-Methoxypropyl)phenol

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Abstract

This technical guide provides a comprehensive overview of the available information on **2-(3-Methoxypropyl)phenol** (CAS Number: 116087-10-6). A thorough investigation of public databases and scientific literature reveals a significant scarcity of experimental data for this specific compound. To address this, the guide presents the available identifiers and computed properties for **2-(3-Methoxypropyl)phenol**. In addition, this document provides detailed experimental data for the closely related and well-studied isomer, 2-Methoxy-4-propylphenol (CAS Number: 2785-87-7), also known as dihydroeugenol, to serve as a valuable reference for potential properties and characteristics. The guide also includes a summary of the general biological activities of methoxyphenols as a class of compounds, a proposed theoretical synthetic pathway for **2-(3-Methoxypropyl)phenol**, and visualizations to aid in understanding its structure and the context of the available data.

Introduction

2-(3-Methoxypropyl)phenol is a substituted phenol of interest in various fields of chemical and pharmaceutical research. However, publicly accessible, experimentally verified data on its physicochemical properties, spectroscopic characteristics, and biological activity is exceptionally limited. This guide aims to consolidate the existing information and provide a practical resource for researchers by leveraging data from a structurally similar isomer and the broader class of methoxyphenols.

Compound Identification and Properties

2-(3-Methoxypropyl)phenol (CAS: 116087-10-6)

There is a notable lack of experimentally determined data for **2-(3-Methoxypropyl)phenol** in the public domain. The information available is primarily computational.

Table 1: Identifiers and Computed Properties of **2-(3-Methoxypropyl)phenol**

Identifier	Value	Source
CAS Number	116087-10-6	Guidechem[1]
IUPAC Name	2-(3-methoxypropyl)phenol	Guidechem[1]
Molecular Formula	C10H14O2	Guidechem[1]
Molecular Weight	166.22 g/mol	Guidechem[1]
InChI	InChI=1S/C10H14O2/c1-12-8-4-6-9-5-2-3-7-10(9)11/h2-3,5,7,11H,4,6,8H2,1H3	Guidechem[1]
InChIKey	ZIZHFHJRQIYLAK-UHFFFAOYSA-N	Guidechem[1]
Canonical SMILES	COCCCC1=CC=CC=C1O	Guidechem[1]
Topological Polar Surface Area	29.5 Å ²	Guidechem[1]
Complexity	114	Guidechem[1]
Hydrogen Bond Donor Count	1	Guidechem[1]
Hydrogen Bond Acceptor Count	2	Guidechem[1]
Rotatable Bond Count	4	Guidechem[1]

Diagram 1: Chemical Structure of **2-(3-Methoxypropyl)phenol**

Caption: Chemical structure of **2-(3-Methoxypropyl)phenol**.

Comparative Data: 2-Methoxy-4-propylphenol (CAS: 2785-87-7)

Given the limited data on **2-(3-Methoxypropyl)phenol**, we present experimental data for its isomer, 2-Methoxy-4-propylphenol (dihydroeugenol), to provide a basis for comparison and potential estimation of properties.

Table 2: Physicochemical Properties of 2-Methoxy-4-propylphenol

Property	Value	Source
Boiling Point	239 - 241 °C	Chem-Impex[2]
Density	1.038 g/mL at 25 °C	Sigma-Aldrich[3]
Refractive Index	n ₂₀ /D 1.522	Sigma-Aldrich[3]
Appearance	Colorless liquid	Chem-Impex[2]

Table 3: Spectroscopic Data of 2-Methoxy-4-propylphenol

Data Type	Summary of Findings	Source
Mass Spectrum	Available through the NIST WebBook.	NIST WebBook[4]
IR Spectrum	Available through the NIST WebBook.	NIST WebBook[4]
¹ H NMR	Spectra available in various databases.	SpectraBase[5]
¹³ C NMR	Spectra available in various databases.	SpectraBase[5]

Experimental Protocols

A validated experimental protocol for the synthesis of **2-(3-Methoxypropyl)phenol** is not readily available in the reviewed literature. However, a general synthetic approach can be

proposed based on established organic chemistry principles.

Theoretical Synthesis of 2-(3-Methoxypropyl)phenol

A potential synthetic route could involve the following conceptual steps:

- Alkylation of a protected phenol: Starting with a suitable protected 2-halophenol (e.g., 2-bromophenol with a protected hydroxyl group), a Grignard reaction with 3-methoxypropyl bromide could be employed to introduce the C3 side chain.
- Deprotection: Removal of the protecting group from the phenolic hydroxyl would yield the final product.

It is crucial to note that this is a theoretical pathway and would require significant experimental optimization and validation.

Biological Activity and Signaling Pathways 2-(3-Methoxypropyl)phenol

No specific studies on the biological activity or the signaling pathways associated with **2-(3-Methoxypropyl)phenol** were identified.

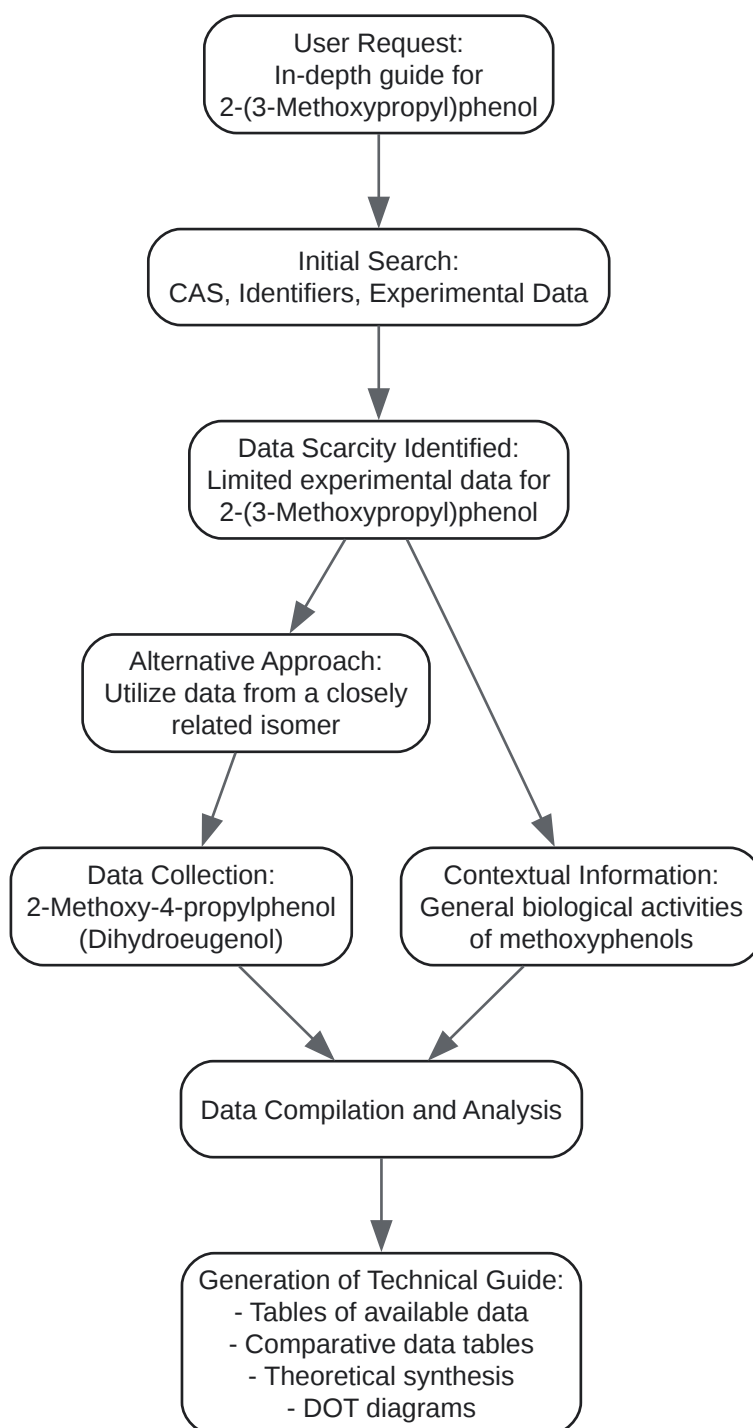
General Biological Activities of Methoxyphenols

Methoxyphenols as a class of compounds have been investigated for a range of biological activities, which may provide some indication of the potential properties of **2-(3-Methoxypropyl)phenol**.

- Antioxidant Activity: Many methoxyphenols exhibit significant antioxidant and radical-scavenging properties.[4][6] This activity is often attributed to the hydrogen-donating ability of the phenolic hydroxyl group.
- Anti-inflammatory Effects: Several methoxyphenolic compounds have demonstrated anti-inflammatory activity.[1][7][8] For instance, they have been shown to inhibit the expression of various inflammatory mediators in human airway cells.[1][7][8] The mechanisms can involve the inhibition of cyclooxygenase (COX) enzymes and modulation of signaling pathways like NF-κB.[6][9]

- Antimicrobial Properties: Certain natural methoxyphenols have been found to possess antimicrobial activity against foodborne pathogens and spoilage bacteria.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Neuroprotective Effects: Some phenolic compounds have shown neuroprotective potential in various in vitro and in vivo models of neurodegenerative diseases, often linked to their antioxidant and anti-inflammatory capacities.[\[13\]](#)[\[14\]](#)[\[15\]](#) They may act by reducing oxidative stress and modulating signaling pathways involved in neuronal survival.[\[14\]](#)[\[16\]](#)[\[17\]](#)

Diagram 2: Data Availability Workflow



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Caption: Workflow illustrating the data collection and analysis process.

Conclusion

This technical guide consolidates the currently available information for **2-(3-Methoxypropyl)phenol**. The significant lack of experimental data underscores the need for further research to fully characterize this compound. The inclusion of comprehensive data for the related isomer, 2-Methoxy-4-propylphenol, provides a valuable point of reference for researchers. The general biological activities of methoxyphenols suggest that **2-(3-Methoxypropyl)phenol** may possess antioxidant, anti-inflammatory, and other beneficial properties, warranting future investigation into its potential therapeutic applications. Researchers are encouraged to use the information presented herein as a foundation for designing and conducting further experimental studies.

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